

An In-depth Technical Guide to the Safety and Handling of 2-Methylbenzoate

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Compound of Interest

Compound Name: 2-Methylbenzoate

Cat. No.: B1238997

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **2-Methylbenzoate** (also known as Methyl o-toluate). The information is intended for professionals in research, scientific, and drug development fields to ensure safe laboratory practices.

Chemical Identification and Physical Properties

2-Methylbenzoate is an aromatic ester with the chemical formula $C_9H_{10}O_2$.^{[1][2][3]} It is a colorless liquid with a toluene-like odor.^[1]

Table 1: Physical and Chemical Properties of **2-Methylbenzoate**

Property	Value	Source(s)
Synonyms	Methyl o-toluate, 2-Methylbenzoic acid methyl ester, Methyl 2-methylbenzoate	[1] [3] [4] [5]
CAS Number	89-71-4	[1] [4] [5]
Molecular Formula	C ₉ H ₁₀ O ₂	[1] [2] [3]
Molecular Weight	150.17 g/mol	[2] [5]
Appearance	Colorless liquid	[1]
Odor	Toluene-like	[1]
Boiling Point	207-208 °C	[2]
Density	1.07 g/mL	[2]
Flash Point	82 °C (179.6 °F) - closed cup	[5]
Solubility in Water	Insoluble	[1]
Refractive Index	1.5190	[2]

Hazard Identification and GHS Classification

2-Methylbenzoate is classified as a combustible liquid and may cause skin, eye, and respiratory tract irritation.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory system)	3	H335: May cause respiratory irritation

Source:[5]

Hazard Pictograms:

- Flame: For combustible liquids.
- Exclamation Mark: For skin and eye irritation, and respiratory tract irritation.

Signal Word: Warning[4][5]

Experimental Protocols for Hazard Assessment

The following are summaries of standard OECD guidelines used to assess the hazards of chemical substances like **2-Methylbenzoate**.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test provides information on the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Animal Model: The albino rabbit is the preferred species.[6][7]
- Test Substance Application: A single dose of 0.5 mL (for liquids) or 0.5 g (for solids) is applied to a small area of the skin (approximately 6 cm²). [7] The area is then covered with a

gauze patch.

- Exposure Period: The exposure period is typically 4 hours.[7]
- Observation: After the exposure period, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling). Observations are made at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[4] The observation period can extend up to 14 days to assess the reversibility of the effects.[4][7]
- Scoring: The severity of the skin reactions is scored based on a standardized grading system.[4]

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

Methodology:

- Animal Model: The albino rabbit is the recommended test animal.[8]
- Test Substance Application: A single dose of the test substance is applied into the conjunctival sac of one eye of the animal.[8] The other eye serves as a control.
- Observation: The eyes are examined for signs of corneal opacity, iritis, and conjunctival redness and chemosis (swelling) at specific intervals after application.[9] Observations are typically recorded at 1, 24, 48, and 72 hours, and can be extended up to 21 days to assess reversibility.[10]
- Scoring: The ocular reactions are scored using a standardized system to determine the level of irritation.[9]

Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is used to assess the acute oral toxicity of a substance.

Methodology:

- Principle: This method avoids using death as an endpoint and instead relies on the observation of clear signs of toxicity at one of a series of fixed dose levels.[11][12]
- Animal Model: The preferred species is the rat, typically females.[11]
- Procedure: The test involves a stepwise procedure where groups of animals are dosed with the substance at one of the defined fixed doses (5, 50, 300, 2000, or 5000 mg/kg body weight).[12] The initial dose is selected based on a sighting study.
- Observation: Animals are observed for signs of toxicity and mortality for up to 14 days after dosing.[13]
- Outcome: The results are used to classify the substance according to the Globally Harmonized System (GHS) for acute toxicity.[11]

Safety and Handling Precautions

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[1] Butyl, Nitrile, Polyvinyl Alcohol, and Viton gloves are recommended for esters.[14] Wear appropriate protective clothing to prevent skin exposure.[1]
- Respiratory Protection: Use a NIOSH or European Standard EN 149 approved respirator when necessary.[1] Follow OSHA respirator regulations found in 29CFR 1910.134 or European Standard EN 149.[1]

Handling

- Wash thoroughly after handling.[1]
- Use with adequate ventilation.[1]
- Avoid contact with eyes, skin, and clothing.[1]

- Keep container tightly closed.[\[1\]](#)
- Keep away from heat, sparks, and flame.[\[1\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)

Storage

- Store in a tightly closed container.[\[1\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[1\]](#)
- Keep away from sources of ignition.[\[1\]](#)
- Store away from strong oxidizing agents and strong bases.[\[1\]](#)
- Store in a flammable storage cabinet.[\[8\]](#)[\[10\]](#)

First Aid Measures

Table 3: First Aid Procedures for **2-Methylbenzoate** Exposure

Exposure Route	First Aid Measures	Source(s)
Inhalation	Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. Get medical aid.	[9]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.	[9]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[9]
Ingestion	Do not induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.	[9]

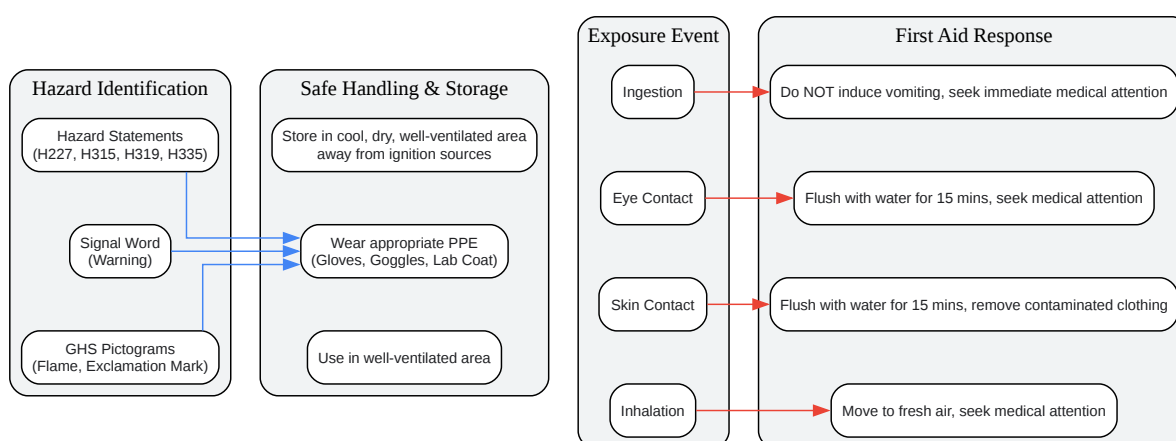
Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[1]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[1] Vapors are heavier than air and may spread along floors.
- Fire-Fighting Procedures: Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1] Use water spray to keep fire-exposed containers cool.[1]

Accidental Release Measures

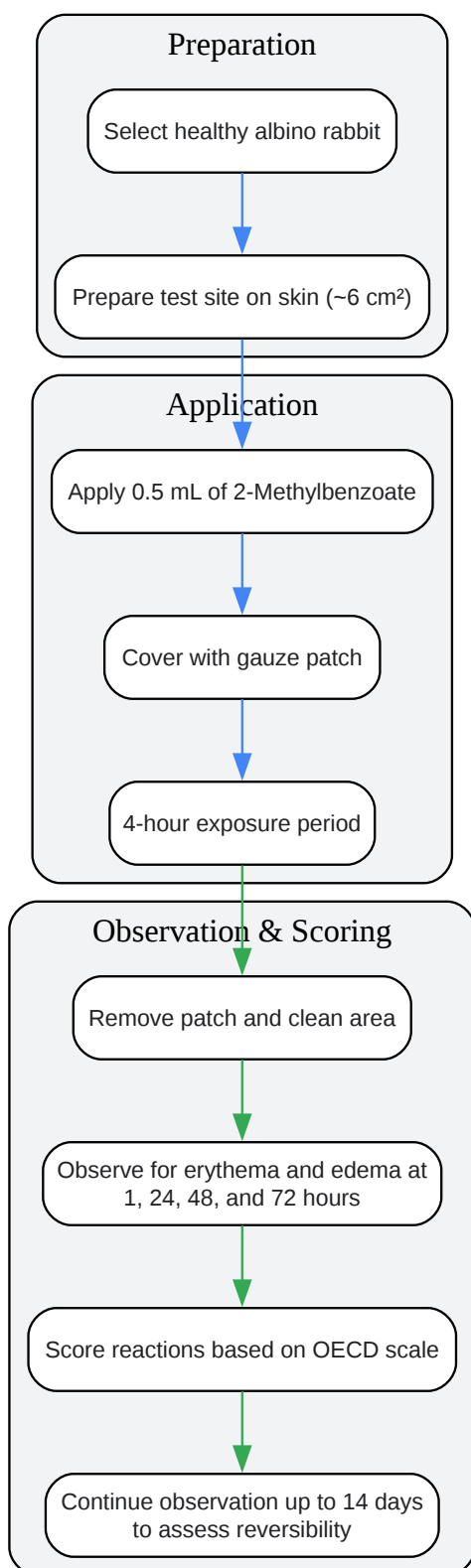
- Personal Precautions: Use proper personal protective equipment as indicated in Section 4.1.
- Spill/Leak Procedures: Absorb spill with inert material (e.g., vermiculite, sand, or earth), then place in a suitable container for disposal.[1] Avoid runoff into storm sewers and ditches.[1] Remove all sources of ignition.[1] Provide ventilation.[1]

Visualizations



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Caption: Hazard Identification and First Aid Response Workflow for **2-Methylbenzoate**.



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Caption: Experimental Workflow for Acute Dermal Irritation Testing (OECD 404).

Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[4]
- Conditions to Avoid: Incompatible products, keep away from open flames, hot surfaces, and sources of ignition.[4]
- Incompatible Materials: Strong oxidizing agents, strong bases.[1][4]
- Hazardous Decomposition Products: Carbon monoxide, irritating and toxic fumes and gases, carbon dioxide.[1]
- Hazardous Polymerization: No information available.[4]

Toxicological Information

The toxicological properties of **2-Methylbenzoate** have not been fully investigated.[1]

Overexposure may cause headache, dizziness, tiredness, nausea, and vomiting.[4]

Table 4: Acute Toxicity Data

Route	Species	Value	Source
Oral	Rat	LD50: 1177 mg/kg	[15]
Oral	Mouse	LD50: 3330 mg/kg	[15]

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive safety data sheet (SDS). Always refer to the SDS for the most current and complete information before handling this chemical. All laboratory work should be conducted by trained professionals in accordance with established safety protocols and regulations.

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